

Technical Guide: Physicochemical Properties and Synthetic Utility of (Iodomethyl)cyclopentane

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Compound of Interest

Compound Name: (Iodomethyl)cyclopentane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **(iodomethyl)cyclopentane**, including its boiling point and density. It details standardized experimental protocols for the determination of these properties and outlines a common synthetic route to this valuable chemical intermediate. Furthermore, this guide explores the relevance of **(iodomethyl)cyclopentane** in the synthesis of targeted therapeutics, specifically kinase inhibitors, and illustrates its role in the context of cancer-related signaling pathways.

Physical Properties of (Iodomethyl)cyclopentane

(Iodomethyl)cyclopentane is a clear, colorless to pale yellow liquid. Its key physical properties are summarized in the table below. It is important to note that boiling points can vary significantly with atmospheric pressure.

Physical Property	Value	Conditions
Boiling Point	78 °C	at 17 mmHg
190.6 °C	at 760 mmHg	
Density	1.604 - 1.614 g/mL	at 20°C
1.633 g/mL	Not specified	
Molecular Formula	C ₆ H ₁₁ I	
Molecular Weight	210.06 g/mol	

Experimental Protocols

While specific experimental data for the determination of the physical properties of **(iodomethyl)cyclopentane** are not readily available in the public domain, standardized and widely accepted methods for such measurements are detailed below.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[1] A common and effective method for determining the boiling point of a small quantity of an organic liquid is the capillary method using a Thiele tube.^[2]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., ignition tube)
- Heating mantle or Bunsen burner
- Liquid paraffin or other suitable heating bath fluid

- Stand and clamps

Procedure:

- A small amount of the liquid sample, in this case **(iodomethyl)cyclopentane**, is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.^[1]
- The test tube is securely attached to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- This assembly is then clamped and immersed in the Thiele tube containing the heating fluid, ensuring that the sample is fully submerged but the open end of the test tube is above the fluid level.^[2]
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection currents.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the vapor pressure of the liquid will increase, leading to a rapid and continuous stream of bubbles from the capillary tube. At this point, heating is discontinued.
- The temperature at which the bubbling ceases and the liquid begins to be drawn into the capillary tube is recorded as the boiling point of the sample.^[3]

Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. A pycnometer, a flask with a specific, accurately known volume, is a standard piece of laboratory equipment for the precise determination of the density of a liquid.^[4]

Apparatus:

- Pycnometer (Gay-Lussac type)

- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Distilled water
- Sample liquid (**(iodomethyl)cyclopentane**)
- Acetone (for cleaning and drying)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance (m_1).^[4]
- The pycnometer is then filled with distilled water of a known temperature and density. The stopper is carefully inserted, ensuring any excess water is expelled through the capillary. The exterior of the pycnometer is wiped dry.
- The pycnometer filled with distilled water is weighed (m_2).
- The mass of the water is calculated ($m_2 - m_1$), and using the known density of water at that temperature, the exact volume of the pycnometer is determined.
- The pycnometer is emptied, thoroughly dried, and then filled with the sample liquid, **(iodomethyl)cyclopentane**.
- The filled pycnometer is placed in a constant temperature bath to reach thermal equilibrium.
- The pycnometer is removed from the bath, its exterior is dried, and it is weighed (m_3).
- The mass of the sample liquid is calculated ($m_3 - m_1$).
- The density of the **(iodomethyl)cyclopentane** is then calculated by dividing the mass of the sample by the determined volume of the pycnometer.

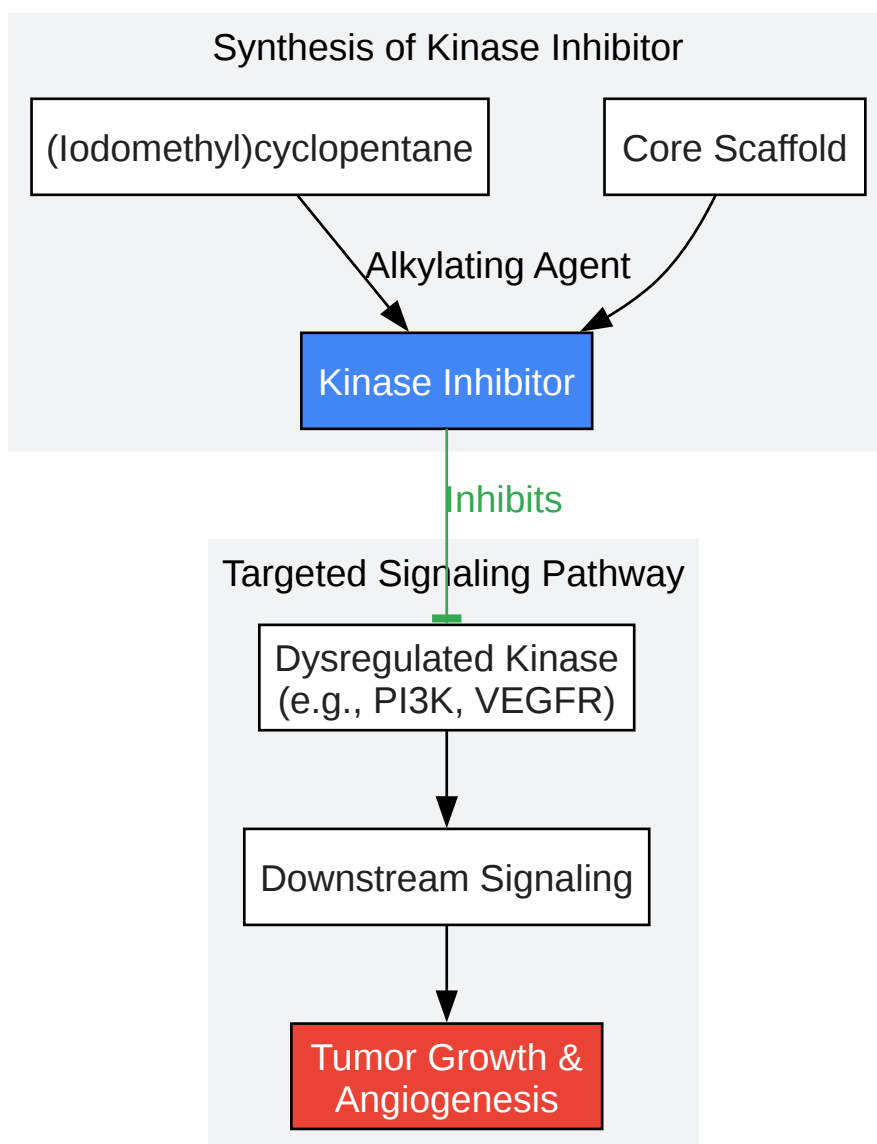
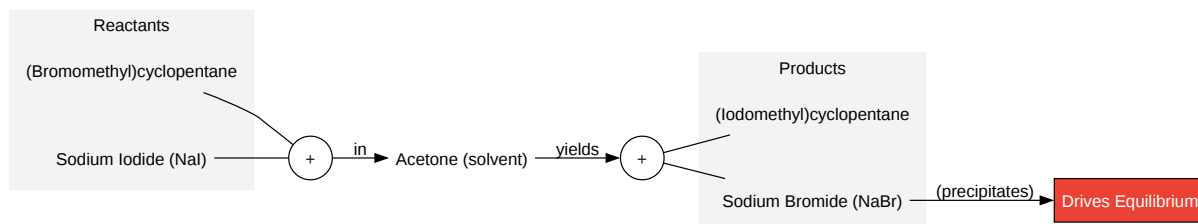
Synthesis of (Iodomethyl)cyclopentane

A prevalent method for the synthesis of alkyl iodides from alkyl chlorides or bromides is the Finkelstein reaction. This is a nucleophilic bimolecular substitution (S_N2) reaction.^{[5][6]} In the context of preparing **(iodomethyl)cyclopentane**, this would typically involve the reaction of (bromomethyl)cyclopentane or (chloromethyl)cyclopentane with an excess of sodium iodide in a suitable solvent, such as acetone.

The reaction is driven to completion by the precipitation of the less soluble sodium chloride or sodium bromide in acetone, effectively removing it from the equilibrium in accordance with Le Châtelier's principle.^{[5][6]}

General Reaction Scheme:

(X-methyl)cyclopentane + NaI $\xrightarrow{\text{acetone}}$ **(Iodomethyl)cyclopentane** + NaX(s) (where X = Cl or Br)



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